

Fmoc-N-Me-Ile-OH: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *Fmoc-N-Me-Ile-OH*

Cat. No.: *B557328*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Fmoc-N-Me-Ile-OH** (N- α -Fmoc-N- α -methyl-L-isoleucine), a key reagent in peptide synthesis.^[1]

Adherence to these guidelines is crucial for ensuring personnel safety and maintaining experimental integrity. While specific toxicity data for this compound is limited, this document compiles available safety information and outlines best practices based on general knowledge of similar chemical compounds.^[2]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Fmoc-N-Me-Ile-OH** is presented below.

Property	Value	Reference
CAS Number	138775-22-1	[1][3]
Molecular Formula	C22H25NO4	[1][3]
Molecular Weight	367.44 g/mol	[1][3]
Appearance	White to slight yellow to beige powder	[1]
Melting Point	177-183 °C	[4]
Storage Temperature	2-8°C or 2-30°C	[1][3]
Solubility	Soluble in DMF	[3]

Hazard Identification and Safety Information

Fmoc-N-Me-Ile-OH is classified as a combustible solid.[1][3] It has a WGK (Water Hazard Class) rating of 3, indicating it is strongly hazardous to water.[1][3] While no specific toxicity data is available for **Fmoc-N-Me-Ile-OH**, similar N-Fmoc protected amino acids are known to be harmful if swallowed, in contact with skin, or inhaled, and may cause skin and eye irritation.[2][5]

Summary of Potential Hazards:

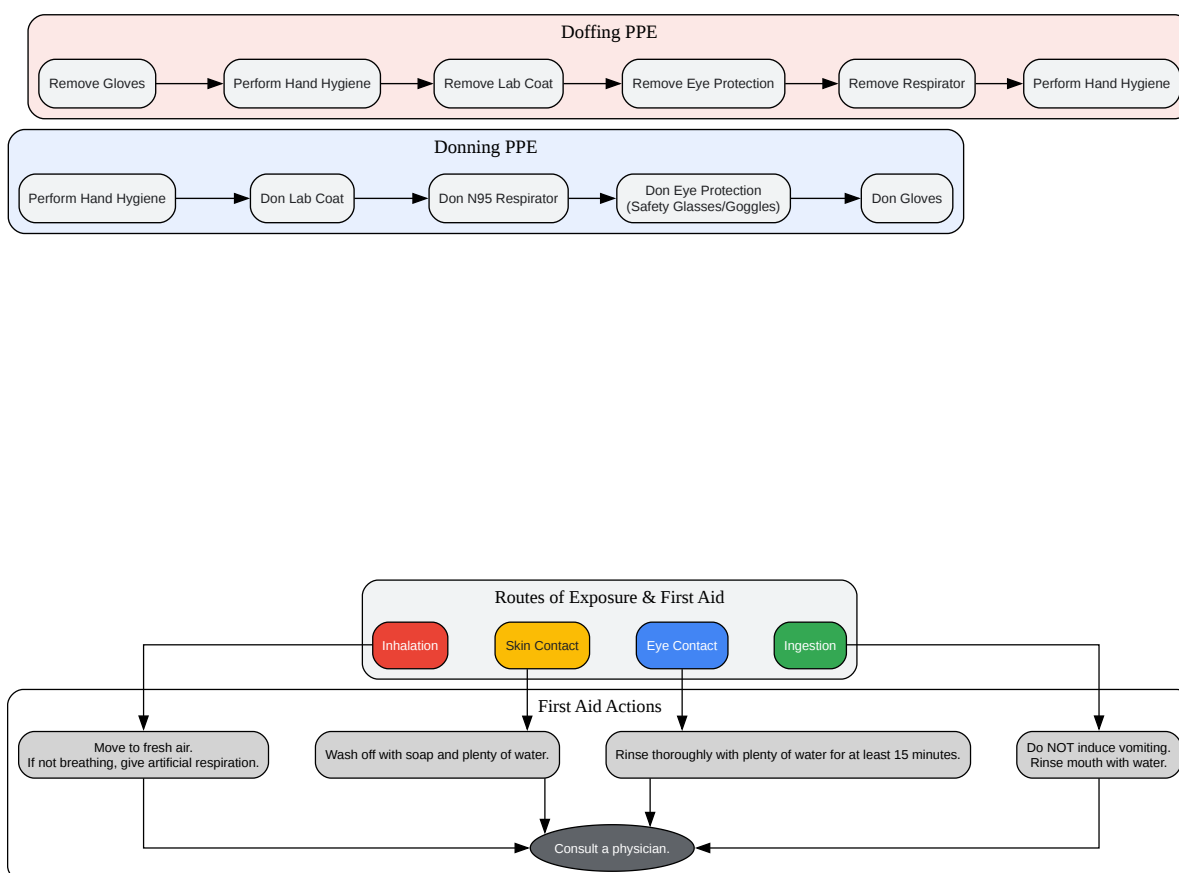
Hazard	Description
Acute Toxicity (Oral)	May be harmful if swallowed.[5]
Acute Toxicity (Dermal)	May be harmful in contact with skin.[5]
Acute Toxicity (Inhalation)	May be harmful if inhaled. May cause respiratory tract irritation.[5][6]
Skin Corrosion/Irritation	May cause skin irritation.[5]
Eye Damage/Irritation	May cause serious eye irritation.[5]
Environmental Hazard	Strongly hazardous to water (WGK 3).[1][3]

Safe Handling and Storage Procedures

Proper handling and storage are paramount to minimizing risks associated with **Fmoc-N-Me-Ile-OH**.

Personal Protective Equipment (PPE)

A detailed workflow for donning and doffing PPE is essential.



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